

Application Notes and Protocols for ADTL-SA1215 in Cell Culture Experiments

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Compound of Interest

Compound Name: ADTL-SA1215

Cat. No.: B10831382

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Introduction

ADTL-SA1215 is a first-in-class, specific small-molecule activator of Sirtuin-3 (SIRT3), a NAD⁺-dependent deacetylase primarily localized in the mitochondria.[1][2] Emerging research has identified **ADTL-SA1215** as a modulator of autophagy in triple-negative breast cancer (TNBC), presenting a promising avenue for therapeutic investigation.[1][2] These application notes provide detailed protocols for utilizing **ADTL-SA1215** in cell culture experiments to study its effects on cell proliferation, migration, and the underlying signaling pathways.

Mechanism of Action

ADTL-SA1215 specifically activates the deacetylase activity of SIRT3. This activation initiates a signaling cascade that promotes autophagy and mitophagy, the selective degradation of mitochondria by autophagy.[2] In the context of triple-negative breast cancer, this induction of autophagy has been shown to inhibit cell proliferation and migration.[2]

Data Presentation

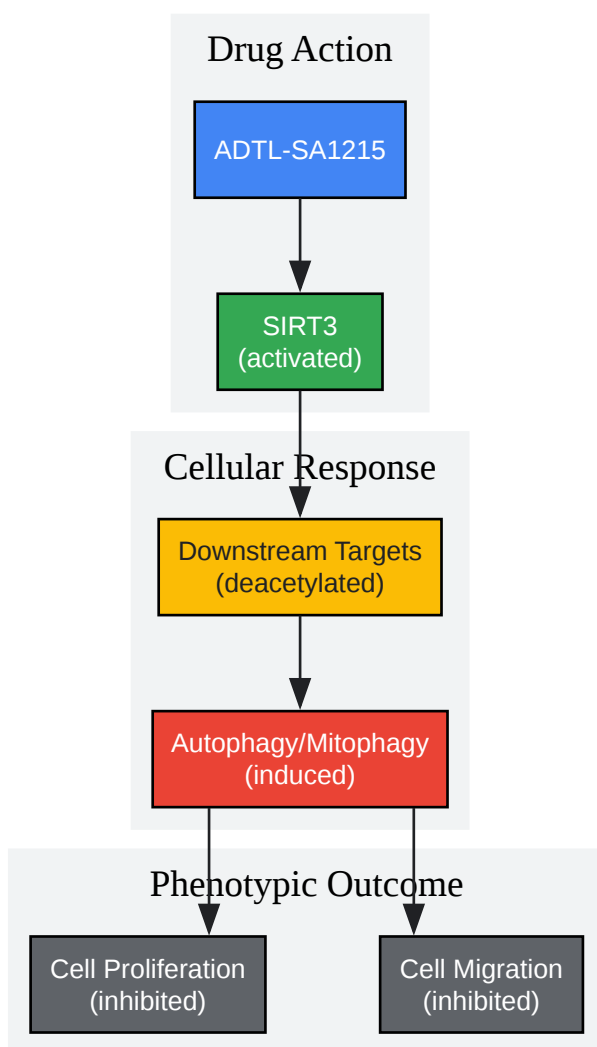
Quantitative Data Summary

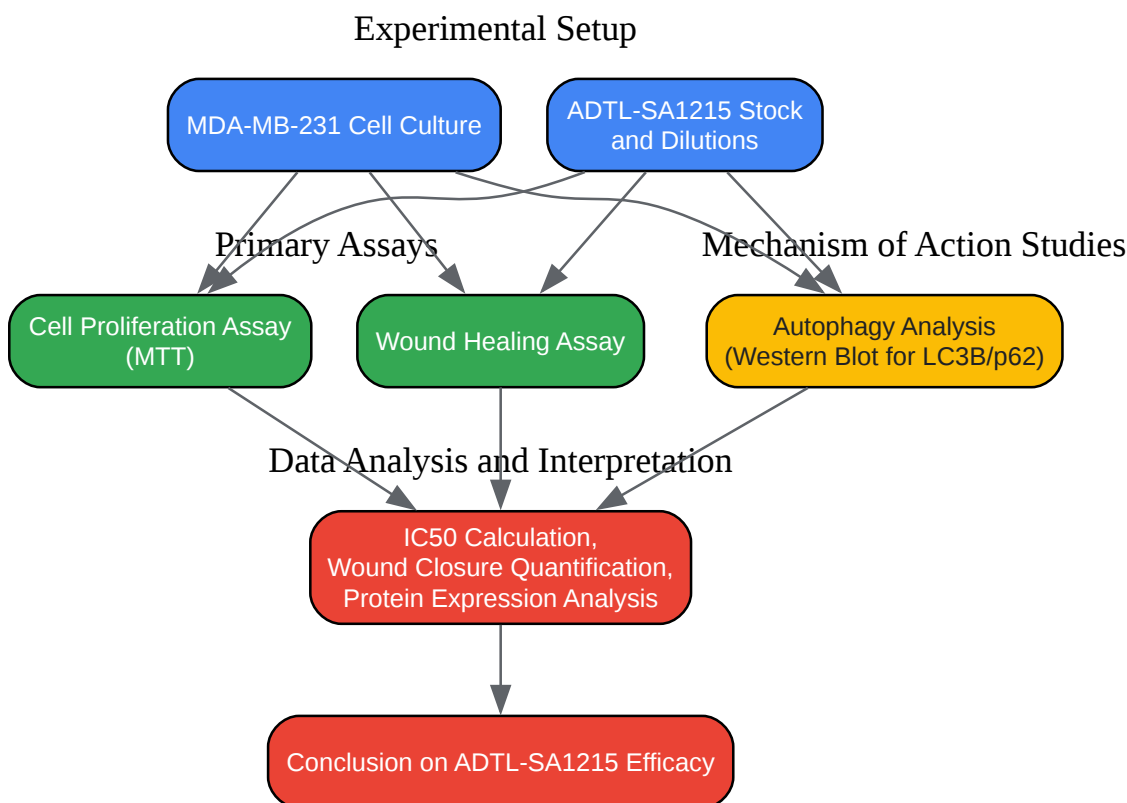
The following table summarizes the key quantitative parameters of **ADTL-SA1215** activity.

Parameter	Cell Line	Value	Reference
EC50 (SIRT3 Activation)	-	0.21 μ M	[3]
IC50 (Cell Proliferation)	MDA-MB-231	2.19 μ M	[3]

Signaling Pathway

The diagram below illustrates the proposed signaling pathway initiated by **ADTL-SA1215**. Activation of SIRT3 leads to the deacetylation of downstream targets, which in turn modulates the autophagy machinery, ultimately impacting cell survival and migration.





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